Technical Guide: Infrared Spectroscopy of 4,6-Diaminonicotinic Acid

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Compound of Interest

Compound Name:	*4,6-Diaminonicotinic acid*
CAS No.:	*75776-48-6*
Cat. No.:	*B11920226*

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Executive Summary

4,6-Diaminonicotinic acid is a critical pharmacophore in medicinal chemistry, particularly in the synthesis of SHP2 inhibitors and antiviral nucleoside analogs. Its infrared spectrum is complex due to the interplay between the electron-withdrawing carboxylic acid, the electron-donating amino groups, and the pyridine ring nitrogen.

Accurate interpretation of its vibrational spectrum is essential for:

- Solid-State Characterization: Distinguishing between neutral free acid, zwitterionic forms, and salts.
- Process Analytical Technology (PAT): Monitoring reaction completion during nucleophilic substitution syntheses.
- Purity Profiling: Detecting hydration states and dimerization.

Molecular Architecture & Vibrational Theory[1]

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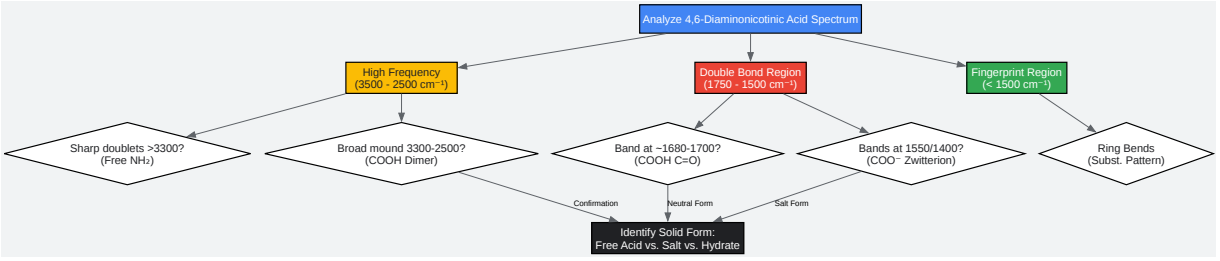
Structural Dynamics

The vibrational signature is governed by the specific substitution pattern on the pyridine ring:

- Position 3 (COOH): Capable of forming strong intermolecular dimers (typical of carboxylic acids) or intramolecular hydrogen bonds with the adjacent amino group at Position 4.
- Positions 4 & 6 (NH_2): These amino groups act as strong electron donors (resonance effect), increasing the electron density of the pyridine ring and shifting ring stretching frequencies compared to unsubstituted nicotinic acid.
- Vicinal Effect: The proximity of the C3-COOH and C4-NH_2 groups creates a stable six-membered intramolecular hydrogen bond, often resulting in a "locked" conformation that broadens and redshifts the carbonyl and N-H stretching bands.

Visualization of Spectral Logic

The following diagram outlines the decision logic for interpreting the spectrum.



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Caption: Logical workflow for assigning vibrational bands in **4,6-diaminonicotinic acid** derivatives.

Experimental Methodology

To ensure high-fidelity data, the following protocol is recommended. The presence of multiple hydrogen-bonding donors makes this compound sensitive to moisture and grinding pressure.

Sample Preparation

Method	Suitability	Critical Notes
ATR (Attenuated Total Reflectance)	High	Recommended for routine QC. Requires high contact pressure. Use a Diamond or ZnSe crystal. Warning: High pressure can induce polymorphic transitions in metastable crystals.
KBr Pellet	Medium	Good for resolution but risky. The hygroscopic nature of KBr can result in water bands masking the NH/OH region. Protocol: Dry KBr at 110°C overnight before use.
Nujol Mull	Low	Not recommended due to interference of mineral oil bands (2900-2800 cm^{-1}) with the broad OH stretch of the acid.

Spectral Interpretation & Band Assignment

The High-Frequency Region (3500 – 2500 cm^{-1})

This is the most diagnostic region for identifying the protonation state.

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- Primary Amines (NH_2):
  - Look for two sharp spikes superimposed on the broad OH background.
  - Asymmetric Stretch (ν_{as}): ~3450 – 3350 cm^{-1}
  - Symmetric Stretch (ν_s): ~3350 – 3250 cm^{-1}
  - Note: Due to the 4,6-diamino substitution, you may observe splitting or broadening if the two amino groups are in different H-bonding environments (e.g., C4-NH_2 H-bonded to C3-COOH vs. free C6-NH_2).
- Carboxylic Acid (OH):
  - Feature: A very broad, intense "mound" centered around 3000 cm^{-1}, extending from 3300 to 2500 cm^{-1}.
  - Fermi Resonance: Often shows a "sawtooth" pattern on the lower energy side (2700–2500 cm^{-1}) due to overtone interactions.

The Double Bond Region (1750 – 1500 cm^{-1})

This region confirms the oxidation state of the carbon and the integrity of the pyridine ring.

- Carbonyl Stretching (C=O):
  - Neutral Acid: A strong band at 1680 – 1710 cm^{-1}. The frequency is lower than typical aliphatic acids (1725 cm^{-1}) due to conjugation with the pyridine ring and internal H-bonding.
  - Zwitterion/Salt (COO^-): If the sample is a salt, the C=O band disappears. It is replaced by two bands:
    - $\nu_{as}(COO^-)$: ~1600 – 1550 cm^{-1}
    - $\nu_s(COO^-)$: ~1400 cm^{-1}
- NH_2 Scissoring (δ_{NH}):

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- A medium-to-strong band near 1620 – 1640 cm^{-1}. This often overlaps with the pyridine ring stretching modes.

- Pyridine Ring Stretching (C=N, C=C):
  - Characteristic quadrant stretching vibrations appear between 1600 – 1450 cm^{-1}. The high electron density from the diamino groups typically intensifies these bands compared to unsubstituted pyridine.

The Fingerprint Region (< 1500 cm^{-1})

- C-O Stretching: A strong band at 1280 – 1300 cm^{-1} (coupled with OH in-plane bending).
- C-N Stretching (Exocyclic): Bands near 1350 – 1250 cm^{-1} corresponding to the C(ring)-NH_2 bonds.
- Out-of-Plane (OOP) Bends:
  - Aromatic C-H bending patterns are diagnostic of the substitution. For a pentasubstituted or tetrasubstituted pyridine, look for isolated H-wagging modes below 900 cm^{-1}.

Summary Assignment Table

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Frequency (cm^{-1})	Vibrational Mode	Functional Group	Notes
3450 - 3300	ν(NH) Asymmetric	Primary Amine	Sharp bands; may split due to non-equivalent NH_2 groups.
3350 - 3200	ν(NH) Symmetric	Primary Amine	Often sharper than OH stretch.
3300 - 2500	ν(OH)	Carboxylic Acid	Broad, intense H-bonded network (dimer).
1710 - 1680	ν(C=O)	Carboxylic Acid	Diagnostic for neutral free acid. Shifts to ~1550 if salt.
1640 - 1620	δ(NH_2)	Amine	Scissoring deformation.
1600 - 1580	ν(C=C) / ν(C=N)	Pyridine Ring	Skeletal vibrations; enhanced by amino resonance.
1300 - 1280	ν(C-O)	Acid / Alcohol	Coupled with OH bending.
~1250	ν(C-N)	Aryl Amine	Stretch between Ring Carbon and Amino Nitrogen.

Case Study: Distinguishing Salts from Free Acid

In drug development, **4,6-diaminonicotinic acid** is often converted to a hydrochloride or mesylate salt to improve solubility. IR is the fastest method to confirm salt formation.

- Scenario: You react **4,6-diaminonicotinic acid** with HCl.
- Observation:

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- Loss of C=O: The band at ~1700 cm^{-1} should remain (since COOH is not protonated/deprotonated by HCl, the amino group is protonated). Correction: If you form a metal salt (e.g., Sodium 4,6-diaminonicotinate), the C=O (1700) vanishes and COO^- (1550) appears.
- Protonation of Amine: If the Pyridine Nitrogen or Amino Nitrogen is protonated (Py-H^+ or R-NH_3^+), the sharp NH stretches at 3400 cm^{-1} are replaced by a broad, complex "ammonium" band between 3200 – 2800 cm^{-1}, often overlapping the OH stretch.
- Chloride Salt: Look for a shift in the ring breathing modes (~1000 cm^{-1}) due to the change in ring electron density upon protonation of the ring nitrogen.

References

- Vibrational Spectroscopy of Pyridine Deriv
  - Source: NIST Chemistry WebBook & Spectrochimica Acta.
  - Context: foundational assignment of pyridine ring bre
- IR Interpretation of Amino-Benzoic Acids (Analogous Systems)
  - Source: ResearchG
  - Context: Assignments for mixed amino/carboxylic acid systems and zwitterionic behavior.
- Synthesis and Characterization of Nicotinic Acid Deriv
  - Source: MDPI Pharmaceuticals / Bentham Science.
  - Context: Synthetic pathways and characterization data for 6-aminonicotinic acid and rel
- Infrared Spectroscopy of Carboxylic Acids
  - Source: Chemistry LibreTexts.
  - Context: General theory on carboxylic acid dimeriz
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